

# Molecular weight and formula of 1,3-Dichloro-4-fluorobenzene

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## Compound of Interest

Compound Name: 1,3-Dichloro-4-fluorobenzene

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## An In-depth Technical Guide on 1,3-Dichloro-4-fluorobenzene

Prepared for: Researchers, scientists, and drug development professionals.

This document provides core information regarding the chemical compound **1,3-Dichloro-4-fluorobenzene**, a substance of interest in various chemical and pharmaceutical research fields. The focus of this guide is to present its fundamental molecular properties.

### I. Core Molecular Data

The fundamental identifiers for **1,3-Dichloro-4-fluorobenzene** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations, analytical characterization, and chemical synthesis.

The molecular formula of **1,3-Dichloro-4-fluorobenzene** is  $C_6H_3Cl_2F$ .<sup>[1][2][3][4][5]</sup> This formula indicates that each molecule is composed of six carbon atoms, three hydrogen atoms, two chlorine atoms, and one fluorine atom.

The molecular weight of this compound is approximately 164.99 g/mol.<sup>[3][5][6]</sup> More precise measurements place the value at 164.988 g/mol and 164.992 g/mol.<sup>[1][2]</sup>

The data is summarized in the table below for clarity and quick reference.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> F	[1][2][3][4][5]
Molecular Weight	164.99 g/mol (approx.)	[3][5][6]
164.988 g/mol	[1]	
164.992 g/mol	[2]	
IUPAC Name	2,4-dichloro-1-fluorobenzene	[2][4]
CAS Registry Number	1435-48-9	[1][2][3]

## II. Methodological Considerations

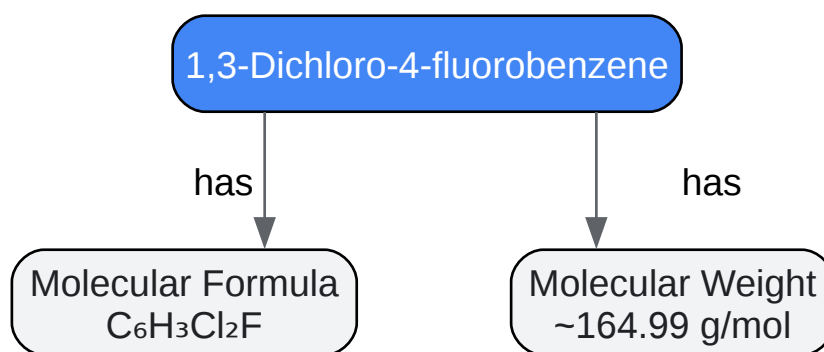
The determination of a chemical's molecular formula and weight is a foundational aspect of chemical analysis and does not involve complex experimental protocols or biological signaling pathways as might be found in drug development or molecular biology research.

- Molecular Formula Determination:** The molecular formula is typically confirmed through techniques such as elemental analysis and high-resolution mass spectrometry. Elemental analysis provides the empirical formula by determining the percentage composition of each element in the compound. Mass spectrometry then provides the exact molecular mass, allowing for the determination of the molecular formula.
- Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula (C<sub>6</sub>H<sub>3</sub>Cl<sub>2</sub>F). This is a theoretical value based on established atomic masses. Experimental verification is achieved through mass spectrometry.

Given that these are fundamental properties, detailed experimental workflows or signaling pathway diagrams are not applicable to the scope of this topic.

## III. Data Visualization

To illustrate the relationship between the compound's identity and its core properties, the following diagram is provided.



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### Core Properties of **1,3-Dichloro-4-fluorobenzene**

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## References

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